

N-benzyl-1-cyclopropylmethanamine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *N-benzyl-1-cyclopropylmethanamine*

Cat. No.: *B054306*

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **N-benzyl-1-cyclopropylmethanamine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available safety data and general knowledge. A complete Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **N-benzyl-1-cyclopropylmethanamine** (CAS No: 116373-23-0) was not available at the time of writing. The information provided herein is intended as a technical guide and should be supplemented with internal safety assessments and used in conjunction with established laboratory safety protocols.

Chemical Identification

This section provides the fundamental identification details for **N-benzyl-1-cyclopropylmethanamine**.

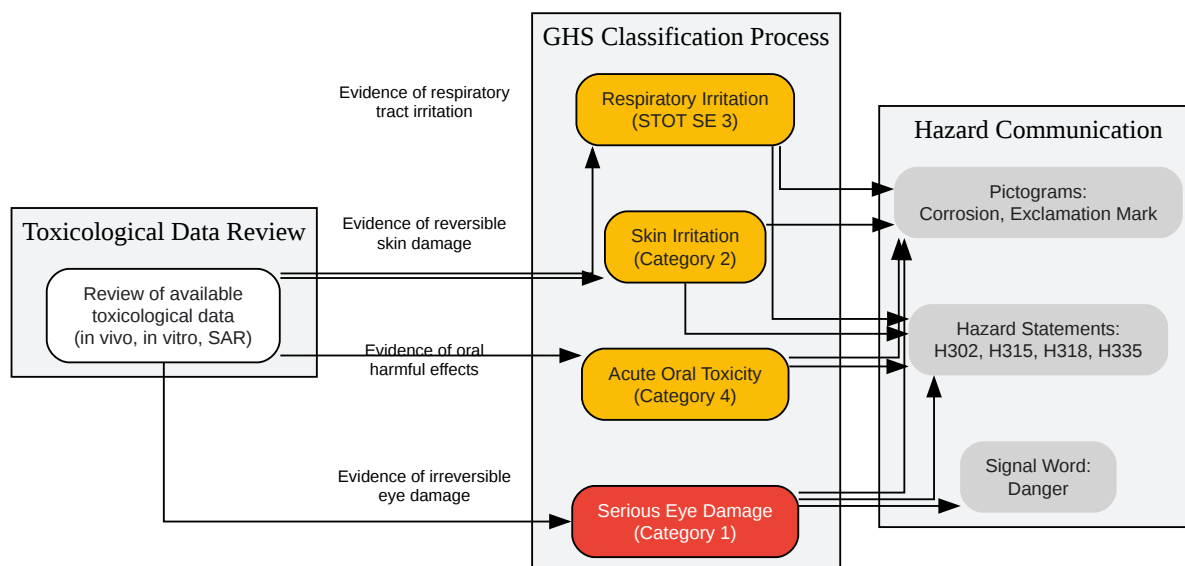
Identifier	Value
Chemical Name	N-benzyl-1-cyclopropylmethanamine
Synonyms	benzyl(cyclopropylmethyl)amine
CAS Number	116373-23-0[1]
Molecular Formula	C ₁₁ H ₁₅ N[1]
Molecular Weight	161.24 g/mol [1]
Chemical Structure	(A structural representation would be included here in a formal whitepaper)

Hazard Identification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard classifications for **N-benzyl-1-cyclopropylmethanamine**.[\[1\]](#)

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	corrupción, irritante	Danger	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	corrupción, irritante	Danger	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	corrupción	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity	Category 3	irritante	Danger	H335: May cause respiratory irritation

Logical Flow for GHS Hazard Classification



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Caption: GHS Classification Workflow for **N-benzyl-1-cyclopropylmethanamine**.

First-Aid Measures

Based on the GHS classifications, the following first-aid measures are recommended.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation persists, seek medical attention.
Skin Contact	Remove contaminated clothing immediately. Rinse the affected skin with plenty of water for at least 15 minutes. If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor/physician.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor/physician if you feel unwell.

Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Combustion may produce toxic gases, including oxides of carbon and nitrogen.
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

Action	Procedure
Personal Precautions	Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas.
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
Methods for Cleaning Up	Absorb with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

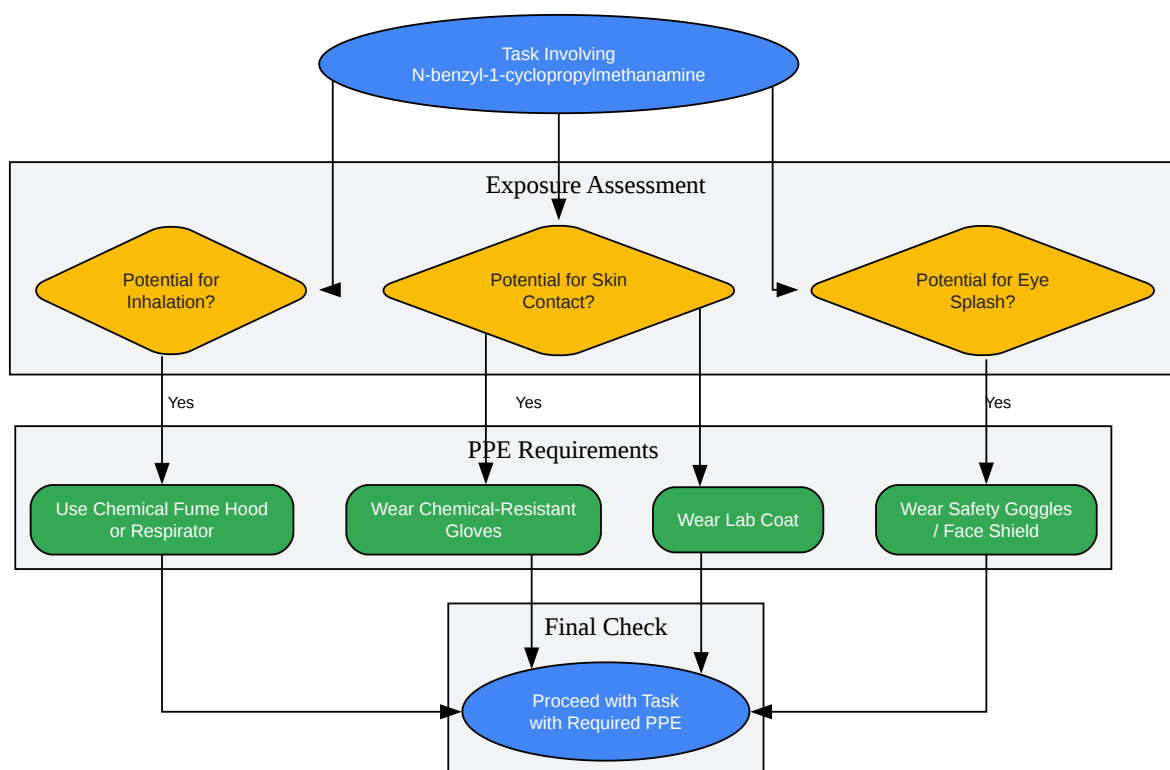
Handling and Storage

Aspect	Guideline
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Use only in a well-ventilated area or under a chemical fume hood. Wash hands thoroughly after handling.
Storage	Keep the container tightly closed in a dry and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents.

Exposure Controls/Personal Protection

Control/Protection	Specification
Engineering Controls	Use of a chemical fume hood is recommended. Ensure eyewash stations and safety showers are readily available.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If engineering controls are not sufficient, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Decision-Making Workflow for Personal Protective Equipment (PPE)



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Caption: PPE Selection Workflow for Handling **N-benzyl-1-cyclopropylmethanamine**.

Physical and Chemical Properties

Quantitative data for the physical and chemical properties of **N-benzyl-1-cyclopropylmethanamine** are not readily available. The table below is a template that should be populated as data becomes available.

Property	Value
Appearance	Data not available
Odor	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Flash Point	Data not available
Density	Data not available
Solubility	Data not available

Stability and Reactivity

Aspect	Information
Reactivity	No specific reactivity data available.
Chemical Stability	Stable under recommended storage conditions.
Incompatible Materials	Strong oxidizing agents.
Hazardous Decomposition Products	Oxides of carbon and nitrogen under fire conditions.

Toxicological Information

Detailed toxicological studies for **N-benzyl-1-cyclopropylmethanamine** are not publicly available. The GHS classification suggests the following toxicological profile.

Toxicity Endpoint	Effect
Acute Oral Toxicity	Harmful if swallowed.
Skin Irritation	Causes skin irritation.
Eye Irritation	Causes serious eye damage.
Respiratory Irritation	May cause respiratory irritation.
Carcinogenicity	No data available.
Mutagenicity	No data available.
Reproductive Toxicity	No data available.

Experimental Protocols

The following are summaries of standard OECD guidelines for toxicological testing that would be appropriate for a chemical with the hazard profile of **N-benzyl-1-cyclopropylmethanamine**.

Acute Oral Toxicity - OECD 420 (Fixed Dose Procedure)

- Principle: A stepwise procedure where a substance is administered orally to a group of animals of a single sex (typically female rats) at one of the defined dose levels (5, 50, 300, 2000 mg/kg). The initial dose is selected based on a sighting study.
- Methodology:
 - A single animal is dosed.
 - The animal is observed for signs of toxicity and mortality for up to 14 days.
 - If the animal survives, four more animals are dosed at the same level.
 - If the animal dies, the test is repeated at a lower dose level.
 - The outcome is used to classify the substance according to GHS categories.

Acute Dermal Irritation/Corrosion - OECD 404

- Principle: The substance is applied to a small area of skin (approximately 6 cm²) of a single animal (typically an albino rabbit) for a defined period (up to 4 hours).
- Methodology:
 - The test substance is applied to a shaved patch of skin.
 - The site is observed for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - The severity of the skin reaction is scored.
 - The reversibility of the effects is observed for up to 14 days.

Acute Eye Irritation/Corrosion - OECD 405

- Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an animal (typically an albino rabbit). The untreated eye serves as a control.
- Methodology:
 - The test substance is instilled into the eye.
 - The eye is examined at 1, 24, 48, and 72 hours after application.
 - Lesions of the cornea, iris, and conjunctivae are scored.
 - The reversibility of the effects is observed for up to 21 days.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste materials should be handled by a licensed waste disposal company.

This technical guide provides a summary of the available safety information for **N-benzyl-1-cyclopropylmethanamine**. It is imperative for all personnel handling this chemical to have a thorough understanding of its potential hazards and to adhere to strict safety protocols.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
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